

Comparative Analysis of Ac-AAVALLPAVLLALLAP-DEVD-CHO Cross-Reactivity with Caspase Family Proteases

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ac-AAVALLPAVLLALLAP-DEVD-CHO

Cat. No.: B15584238

[Get Quote](#)

Guide Overview: This document provides a detailed comparison of the caspase inhibitor **Ac-AAVALLPAVLLALLAP-DEVD-CHO**, focusing on its cross-reactivity with various caspase enzymes. The inhibitory activity of this compound is primarily conferred by the Ac-DEVD-CHO motif, a potent, reversible inhibitor of executioner caspases. The long hydrophobic peptide chain, Ac-AAVALLPAVLLALLAP, is designed to enhance cell permeability, facilitating the delivery of the active aldehyde warhead into the cytoplasm. This guide presents quantitative data on its selectivity, details the experimental methods used for its characterization, and compares its profile to the broad-spectrum inhibitor, Z-VAD-FMK.

Data Presentation: Inhibitor Selectivity Profile

The inhibitory potential of a compound is typically quantified by its inhibition constant (K_i) or its half-maximal inhibitory concentration (IC_{50}). The data below, compiled from multiple studies, characterizes the selectivity of the Ac-DEVD-CHO warhead against a panel of human caspases. Lower values indicate higher potency.

Caspase Target	Inhibitor	Inhibition Constant (K _i)	IC ₅₀	Notes
Caspase-3	Ac-DEVD-CHO	0.23 nM[1][2][3]	4.19 nM[4]	Primary target; potent inhibition.
Caspase-7	Ac-DEVD-CHO	1.6 nM[3][5]	19.7 nM[4]	High potency, as expected for an executioner caspase with similar substrate preference to Caspase-3.
Caspase-2	Ac-DEVD-CHO	1,700 nM[1]	-	Weakly inhibited.
Caspase-6	Ac-DEVD-CHO	-	122 nM[6]	Moderate inhibition.
Caspase-8	Ac-DEVD-CHO	0.597 nM[4]	-	Potently inhibited, indicating some cross-reactivity with initiator caspases.
Caspase-9	Ac-DEVD-CHO	1.35 nM[4]	-	Potently inhibited, indicating some cross-reactivity with initiator caspases.
Caspases 1, 4, 5, 10, 14	Ac-DEVD-CHO	-	Not Determined[6]	Data not consistently available or inhibition is not significant.
All Caspases	Z-VAD-FMK	-	-	A cell-permeable, irreversible pan-

caspase inhibitor
used as a
benchmark for
broad-spectrum
activity.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

The determination of inhibitor potency (IC_{50}) against purified caspase enzymes is a critical step in characterizing its selectivity. Below is a representative protocol for an in vitro caspase activity assay.

Objective: To determine the IC_{50} value of an inhibitor for a specific caspase.

Materials:

- Purified, active recombinant human caspases (e.g., Caspase-3, Caspase-7, etc.).
- Fluorogenic caspase substrate: e.g., Ac-DEVD-AMC (for Caspase-3/7) or Ac-LEHD-AFC (for Caspase-9).
- Assay Buffer: 20 mM HEPES, 10% sucrose, 0.1% CHAPS, 10 mM DTT, pH 7.4.
- Inhibitor stock solution: **Ac-AAVALLPAVLLALLAP-DEVD-CHO** dissolved in DMSO.
- 96-well microplate (black, for fluorescence assays).
- Fluorescence microplate reader.

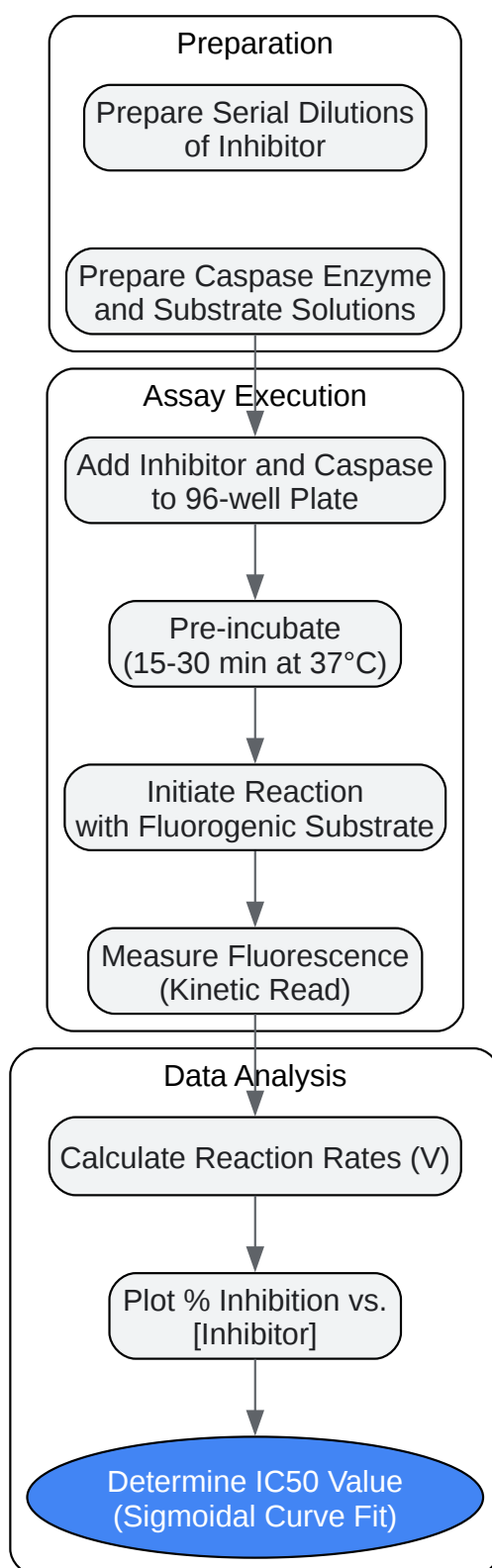
Procedure:

- Reagent Preparation: Prepare a series of dilutions of the inhibitor (**Ac-AAVALLPAVLLALLAP-DEVD-CHO**) in Assay Buffer. A typical range might be from 1 pM to 10 μ M. Also, prepare a solution of the target caspase and the fluorogenic substrate in Assay Buffer.
- Assay Setup: In a 96-well plate, add the following to each well:

- 50 μ L of Assay Buffer containing the desired concentration of the inhibitor. Include a "no inhibitor" control with buffer and DMSO only.
- 25 μ L of Assay Buffer containing the purified caspase enzyme.
- Pre-incubation: Gently mix the plate and incubate for 15-30 minutes at 37°C to allow the inhibitor to bind to the caspase.[\[10\]](#)
- Reaction Initiation: Add 25 μ L of the fluorogenic substrate solution to each well to initiate the enzymatic reaction. The final substrate concentration should be at or below its K_m value.
- Fluorescence Measurement: Immediately begin measuring the fluorescence intensity over time (e.g., every 60 seconds for 30-60 minutes) using a microplate reader. The excitation and emission wavelengths will depend on the fluorophore (e.g., 380 nm excitation/460 nm emission for AMC).
- Data Analysis:
 - Calculate the reaction rate (V) for each inhibitor concentration by determining the slope of the linear portion of the fluorescence versus time plot.
 - Normalize the rates relative to the "no inhibitor" control (100% activity).
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the IC_{50} value, which is the concentration of the inhibitor that reduces enzyme activity by 50%.[\[10\]](#)

Mandatory Visualizations

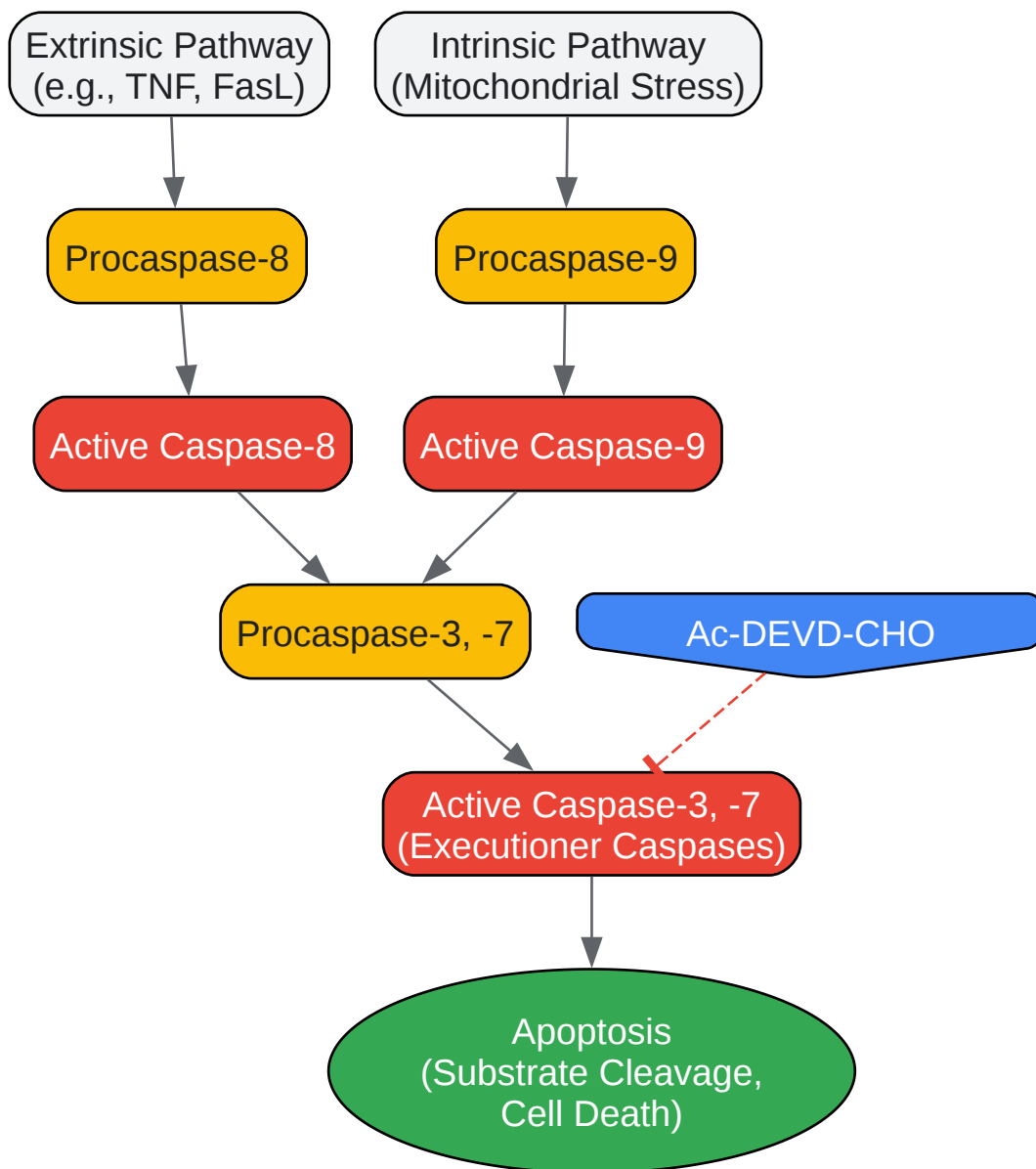
Diagram 1: Experimental Workflow for IC_{50} Determination



[Click to download full resolution via product page](#)

Caption: Workflow for determining caspase inhibitor IC₅₀ values.

Diagram 2: Simplified Apoptotic Signaling Pathway

[Click to download full resolution via product page](#)

Caption: Caspase activation cascade in apoptosis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. stemcell.com [stemcell.com]
- 4. Structural and functional definition of the specificity of a novel caspase-3 inhibitor, Ac-DNLD-CHO - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Ac-DEVD-CHO, Caspase 3 (Apopain) Inhibitor - Echelon Biosciences [echelon-inc.com]
- 6. Table 2, IC50 values for selected compounds versus caspase panel - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. invivogen.com [invivogen.com]
- 8. selleckchem.com [selleckchem.com]
- 9. Caspase Inhibitor Z-VAD-FMK [promega.com]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Comparative Analysis of Ac-AAVALLPAVLLALLAP-DEVD-CHO Cross-Reactivity with Caspase Family Proteases]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15584238#cross-reactivity-of-ac-aavallpavllallap-devd-cho-with-other-caspases>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com